An In-Depth Technical Guide to Cumyl-PEGACLONE for Research Applications

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Compound of Interest

Compound Name:	*Cumyl-pegaclone*
CAS No.:	*2160555-55-3*
Cat. No.:	*B1654246*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cumyl-PEGACLONE, also known as SGT-151, is a synthetic cannabinoid receptor agonist (SCRA) featuring a unique γ-carboline core structure.[1] First identified in Germany in late 2016, this compound was likely developed to circumvent existing laws targeting indole and indazole-based SCRAs.[2][3][4] As a potent, full agonist at both cannabinoid receptor 1 (CB1) and cannabinoid receptor 2 (CB2), **Cumyl-PEGACLONE** has significant potential for scientific research into the endocannabinoid system.[5][6] This guide provides a comprehensive overview of its legal status, pharmacological properties, and detailed experimental protocols for its study, intended for a scientific audience engaged in legitimate research.

Legal Status for Research

The legal status of **Cumyl-PEGACLONE** is highly restrictive in major jurisdictions, reflecting its potential for abuse. Researchers must adhere to stringent regulatory requirements for its acquisition and use in scientific studies. Unauthorized possession or handling of this substance can lead to severe legal consequences. The following table summarizes its legal standing in

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key regions. For research purposes, appropriate licensing from national regulatory bodies is mandatory.

Jurisdiction	Legal Status	Governing Authority/Legislation	Implications for Research
United States	Schedule I Controlled Substance (Temporary)	Controlled Substances Act (CSA)	Requires a Schedule I research license from the Drug Enforcement Administration (DEA).
United Kingdom	Under the Psychoactive Substances Act 2016; Intended to be Class B	Misuse of Drugs Act 1971	A Home Office license is required for research.
European Union	Monitored as a New Psychoactive Substance (NPS)	European Monitoring Centre for Drugs and Drug Addiction (EMCDDA)	Regulations vary by member state; researchers must comply with national laws. Controlled in Germany and Sweden.
Australia	Narcotic	Office of Drug Control (ODC)	Requires import licenses and permits for research.
Canada	Controlled under psychoactive substance laws	Controlled Drugs and Substances Act	A research license from Health Canada is necessary.
International	Schedule II of the UN Convention on Psychotropic Substances of 1971	United Nations	Signatory countries are obligated to implement national controls.[6]

Pharmacological Profile

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Cumyl-PEGACLONE is a potent agonist at both CB1 and CB2 receptors, with binding affinities in the low nanomolar range.[2][5] Its high efficacy as a full agonist at the CB1 receptor is responsible for its psychoactive effects.

Quantitative Pharmacological Data

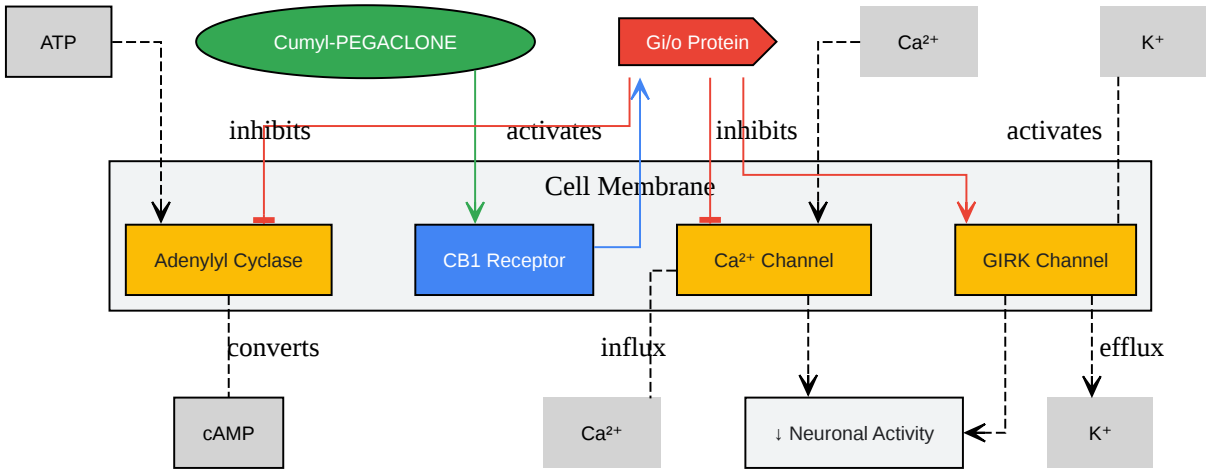
The following table summarizes the key in vitro pharmacological parameters of **Cumyl-PEGACLONE**.

Parameter	Receptor	Value	Cell Line	Reference
Binding Affinity (Ki)	CB1	1.37 ± 0.24 nM	CHO	[2]
CB1	0.36 nM	HEK	[2]	
CB1	4.57 nM	-	[2]	
CB2	2.09 ± 0.33 nM	CHO	[2]	
Functional Activity (EC50)	CB1	Sub-nanomolar	-	[7]
Efficacy (Emax)	CB1	~2-fold greater than JWH-018	-	[7]

Signaling Pathways

As a CB1 receptor agonist, **Cumyl-PEGACLONE** activates intracellular signaling cascades. Upon binding, it causes a conformational change in the receptor, leading to the activation of Gi/o proteins. This inhibits adenylyl cyclase, reducing intracellular cyclic adenosine monophosphate (cAMP) levels, and modulates ion channels, such as inhibiting N- and P/Q-type calcium channels and activating G protein-coupled inwardly rectifying potassium (GIRK) channels.

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CB1 Receptor Signaling Pathway Activation by **Cumyl-PEGACLONE**.

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Cumyl-PEGACLONE**. These protocols are based on established methods in the scientific literature.

Synthesis

A method for the synthesis of **Cumyl-PEGACLONE** has been published in the scientific literature.[2] Researchers should consult this primary source for detailed synthetic procedures. Legitimate research requires sourcing the compound from a licensed chemical supplier.

In Vitro Receptor Binding Assay (Competitive Radioligand Binding)

This protocol determines the binding affinity (Ki) of **Cumyl-PEGACLONE** for cannabinoid receptors.

Materials:

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- Cell membranes from HEK-293 or CHO cells stably expressing human CB1 or CB2 receptors.
- Radioligand: [^{3}H]CP-55,940.
- Non-specific binding control: 10 µM WIN 55,212-2.
- Test compound: **Cumyl-PEGACLONE**.
- Assay Buffer: 50 mM Tris-HCl, 5 mM $MgCl_2$, 1 mM EDTA, 0.5% BSA, pH 7.4.
- Wash Buffer: 50 mM Tris-HCl, 0.05% BSA, pH 7.4.
- 96-well filter plates (GF/C glass fiber).
- Scintillation counter.

Procedure:

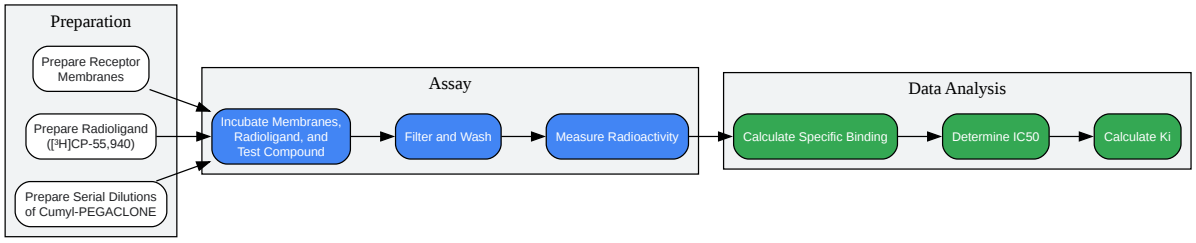
- Prepare serial dilutions of **Cumyl-PEGACLONE** in assay buffer (e.g., from 10^{-11} to 10^{-5} M).
- In a 96-well plate, set up triplicates for total binding (membranes + radioligand), non-specific binding (membranes + radioligand + non-specific control), and competition binding (membranes + radioligand + each concentration of **Cumyl-PEGACLONE**).
- Add cell membranes (5-20 µg protein/well) to each well.
- Add the appropriate solutions (buffer, non-specific control, or **Cumyl-PEGACLONE** dilutions).
- Add [^{3}H]CP-55,940 to all wells at a concentration close to its Kd.
- Incubate the plate at 30°C for 60-90 minutes with gentle agitation.
- Terminate the reaction by rapid vacuum filtration through the filter plate.
- Wash the filters four times with ice-cold wash buffer.
- Dry the filters and add scintillation cocktail.

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- Measure radioactivity using a scintillation counter.

Data Analysis:

- Calculate specific binding: Total Binding - Non-specific Binding.
- Plot the percentage of specific binding against the log concentration of **Cumyl-PEGACLONE**.
- Determine the IC50 value using non-linear regression.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + ([L]/Kd)), where [L] is the concentration of the radioligand and Kd is its dissociation constant.



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Workflow for the Competitive Radioligand Binding Assay.

In Vitro Functional Assay (cAMP Accumulation)

This assay measures the functional activity of **Cumyl-PEGACLONE** by quantifying its effect on intracellular cAMP levels.

Materials:

- CHO or HEK-293 cells stably expressing human CB1 or CB2 receptors.

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- Forskolin.
- Phosphodiesterase (PDE) inhibitor (e.g., IBMX).
- cAMP detection kit (e.g., EIA or BRET-based).
- Cell culture medium and supplements.

Procedure:

- Seed cells in a 96-well plate and grow to near confluence.
- Wash cells with serum-free medium.
- Pre-treat cells with a PDE inhibitor for 10-20 minutes.
- Add **Cumyl-PEGACLONE** at various concentrations.
- Stimulate cells with forskolin (10 µM) to induce cAMP production.
- Incubate for 15-30 minutes.
- Lyse the cells.
- Measure cAMP levels using the chosen detection kit according to the manufacturer's protocol.

Data Analysis:

- Plot the cAMP concentration against the log concentration of **Cumyl-PEGACLONE**.
- Fit the data to a sigmoidal dose-response curve to determine the EC50 (potency) and Emax (efficacy) values.

In Vitro Metabolism Study (Human Liver Microsomes)

This protocol identifies the phase I metabolites of **Cumyl-PEGACLONE**.

Materials:

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- Pooled human liver microsomes (HLMs).
- **Cumyl-PEGACLONE**.
- NADPH regenerating system (Solutions A and B).
- Phosphate buffer (pH 7.4).
- Acetonitrile (ACN).
- LC-MS/MS or LC-QToF-MS system.

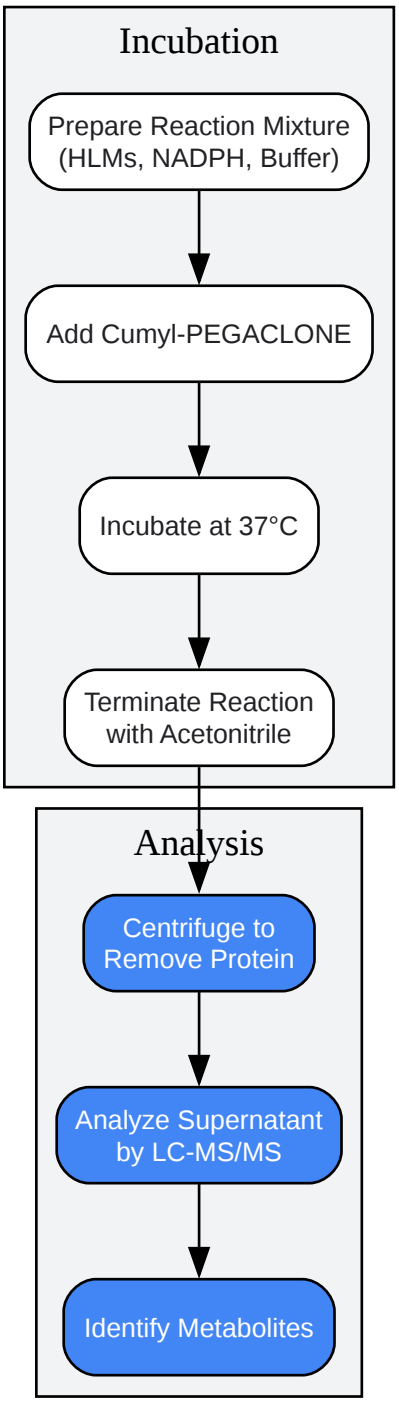
Procedure:

- Prepare a reaction mixture containing HLMs (1 mg/mL final concentration), NADPH regenerating system, and phosphate buffer.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding **Cumyl-PEGACLONE** (1-10 µM final concentration).
- Incubate at 37°C with gentle shaking for a specified time (e.g., 0, 15, 30, 60 minutes).
- Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
- Centrifuge to pellet the protein.
- Analyze the supernatant by LC-MS/MS or LC-QToF-MS to identify metabolites.

Data Analysis:

- Compare the chromatograms of the incubated samples with a control sample (time 0) to identify new peaks corresponding to metabolites.
- Use high-resolution mass spectrometry to determine the elemental composition of the metabolites and propose metabolic pathways (e.g., hydroxylation, N-dealkylation).

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Workflow for In Vitro Metabolism Study using HLMs.

Analytical Chemistry: GC-MS Method for Identification

This protocol provides a general method for the identification of **Cumyl-PEGACLONE** in seized materials.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column: HP-5-MS (or equivalent).

GC Parameters (example):

- Injector Temperature: 280°C
- Oven Program:
  - Initial temperature: 100°C, hold for 3 minutes.
  - Ramp: 30°C/minute to 310°C.
  - Final hold: 10 minutes at 310°C.
- Carrier Gas: Helium.

MS Parameters (example):

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-550.

Procedure:

- Extract **Cumyl-PEGACLONE** from the sample matrix using an appropriate solvent (e.g., methanol or ethyl acetate).
- Inject an aliquot of the extract into the GC-MS.
- Acquire the data.

Data Analysis:

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- Compare the retention time and mass spectrum of the analyte with a certified reference standard of **Cumyl-PEGACLONE**.

Conclusion

Cumyl-PEGACLONE is a potent synthetic cannabinoid with a complex legal and pharmacological profile. This guide provides essential technical information for researchers and drug development professionals to conduct legitimate scientific investigations into its properties. Adherence to all applicable laws and regulations is paramount when working with this controlled substance. The provided experimental protocols offer a foundation for further research into the pharmacology, metabolism, and analytical detection of **Cumyl-PEGACLONE**.

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